

Application Notes and Protocols for Minimizing Mancozeb Environmental Runoff

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Compound of Interest

Compound Name: Mancozeb

Cat. No.: B1675947

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Introduction

Mancozeb is a broad-spectrum contact fungicide from the ethylenebisdithiocarbamate (EBDC) class, widely used to control fungal pathogens on a variety of agricultural and horticultural crops.[1] While effective, its application poses a risk of environmental contamination through surface runoff. **Mancozeb** itself has low water solubility and moderately binds to soil, but it degrades relatively quickly in soil and water into metabolites, most notably ethylenethiourea (ETU).[2] ETU is more water-soluble and mobile, posing a greater potential for leaching and runoff into adjacent water bodies.[3][4] Therefore, implementing field application techniques that minimize runoff is critical to mitigating the environmental impact of **Mancozeb** use.

These application notes provide researchers and agricultural professionals with a summary of best management practices (BMPs) and detailed protocols for evaluating their efficacy in reducing **Mancozeb** and ETU runoff.

Application Notes: Mitigation Strategies

Minimizing **Mancozeb** runoff involves an integrated approach combining cultural, vegetative, and chemical/mechanical strategies. These strategies aim to reduce the generation of runoff, slow its movement, and decrease the concentration of the fungicide and its metabolites leaving the application area.

Cultural and Agronomic Practices

These practices involve modifying farming operations to reduce soil erosion and enhance water infiltration.

- **Conservation Tillage:** Practices like no-till or reduced-till leave significant crop residue on the soil surface.[5] This residue protects the soil from the impact of raindrops, reduces soil crusting, and increases water infiltration, thereby decreasing the volume of runoff.[5] No-till systems have been shown to substantially reduce soil loss compared to conventional tillage. [5][6]
- **Contour Farming and Strip Cropping:** Performing tillage and planting operations along the contour of a slope, rather than up and down, creates small ridges that slow water flow and increase infiltration.[7] Interspersing different crops in strips along the contour can further intercept runoff.
- **Cover Crops:** Planting cover crops during fallow periods protects bare soil from erosion, improves soil structure, and increases organic matter, all of which contribute to reduced runoff.[8]
- **Application Timing:** The interval between pesticide application and a rainfall event is critical. [9] Applying **Mancozeb** when significant rainfall is not forecast for at least 48 hours allows the fungicide to bind to soil and plant surfaces, reducing the amount available for wash-off. [10] Applications should never be made to frozen or saturated soils, as these conditions dramatically increase runoff potential.[7]

Vegetative and Structural Barriers

These physical barriers are established at the edge of fields or within them to intercept and treat runoff before it reaches water bodies.

- **Vegetative Filter Strips (VFS):** VFS are densely vegetated areas, typically of perennial grasses, situated downslope of agricultural fields.[11] They are highly effective at slowing runoff velocity, which promotes the deposition of sediment-bound pesticides and allows for the infiltration of water-soluble compounds.[11][12] The effectiveness of a VFS is dependent on its width, the slope of the land, and the type of vegetation.[12][13]
- **Riparian Buffers:** These are more complex vegetative zones along streams and rivers, often consisting of grasses, shrubs, and trees.[14] They serve a similar function to VFS but on a

larger scale, providing robust protection for aquatic ecosystems.[15]

- Grassed Waterways: These are broad, shallow, vegetated channels designed to convey runoff from fields without causing soil erosion.[15] They can effectively reduce the transport of sediment and adsorbed pesticides.[9]

Application Technology and Formulation

Modern application technologies can significantly reduce the initial amount of **Mancozeb** that is susceptible to runoff by minimizing spray drift and improving deposition on the target crop.

- Drift-Reducing Nozzles: Air-induction or other low-drift nozzles produce coarser droplets that are less susceptible to being carried off-target by wind.[16] This ensures more of the product lands on the crop canopy and less on bare soil where it is more vulnerable to runoff.
- Sprayer Boom Height: Lowering the sprayer boom height reduces the distance droplets must travel to the target, minimizing the potential for drift.[16][17] A reduction in boom height from 0.7 m to 0.5 m can decrease spray drift by as much as 70% at a short distance from the nozzle.[17]
- Drift and Deposition Aids: Adjuvants can be added to the spray tank to modify the physical properties of the spray solution, optimizing droplet size to reduce driftable fines and improve adhesion to plant surfaces.[16][18] Studies have shown these agents can reduce drift by 20% to 65%.[16]

Data Presentation: Efficacy of Runoff Mitigation Techniques

The following table summarizes quantitative data on the effectiveness of various strategies in reducing pesticide runoff and drift.

Mitigation Strategy	Parameter	Reduction Efficiency	Source(s)
Vegetative Filter Strips (VFS)	Pesticide in Runoff	50%	With 3-meter wide VFS on a 7% slope. [14]
Pesticide in Runoff	75%	With 6-meter wide VFS on a 7% slope. [14]	
Pesticide in Runoff	>95%	With 9-meter wide VFS on a 7% slope. [14]	
General Pesticide Removal	>50%	For soluble pollutants. [19]	
Sediment Removal	>70%	General effectiveness. [19]	
Application Technology	Spray Drift	50% - 70%	Air-assisted field boom sprayer vs. conventional. [17]
Spray Drift	70%	Reducing boom height from 0.7 m to 0.5 m. [17]	
Spray Drift	up to 65%	Using drift reduction agents (DRAs). [16]	
Tillage Practices	Soil Loss	~7x lower	No-till vs. conventional tillage. [6]
Soil Loss	~5x lower	No-till vs. chisel plow. [6]	

Experimental Protocols

Protocol 1: Laboratory Soil Column Leaching and Runoff Study

This protocol is adapted from methodologies used to assess the mobility of **Mancozeb** and its metabolites in soil.[1] It is designed to evaluate the potential for leaching and surface runoff under controlled laboratory conditions.

Objective: To quantify the movement of **Mancozeb** and ETU through a soil column and the amount present in simulated runoff.

Materials:

- Intact or packed soil columns (e.g., 30 cm length, 10 cm diameter) with a runoff collection spout at the surface and a leachate collector at the base.
- Radiolabeled (^{14}C) **Mancozeb** or analytical grade standard.
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Mass Spectrometer).
- Scintillation counter (for radiolabeled studies).
- Simulated rainwater solution (deionized water adjusted to pH 6.0).
- Peptone or other organic amendments (optional, for microbial degradation studies).

Methodology:

- **Soil Column Preparation:** Collect soil from the field of interest. Columns can be created using intact soil cores or by packing sieved soil to a representative bulk density. Pre-saturate the columns with the simulated rainwater solution and allow them to drain to field capacity.
- **Mancozeb Application:** Prepare a solution of **Mancozeb** at a concentration reflecting a typical field application rate. Apply a known volume and concentration evenly to the top surface of the soil column.

- Simulated Rainfall: After application (e.g., 24 hours later), apply simulated rainwater at a constant rate (e.g., 2 cm/hour) for a set duration (e.g., 2 hours) to induce both leaching and runoff.
- Sample Collection:
 - Runoff: Collect all water that exits the surface runoff spout in timed intervals.
 - Leachate: Collect all water that percolates through the bottom of the column in timed intervals.
- Soil Sectioning: At the conclusion of the experiment, extrude the soil core from the column. Section the core into segments (e.g., 0-2.5 cm, 2.5-5 cm, 5-10 cm, etc.).
- Extraction and Analysis:
 - Extract **Mancozeb** and ETU from the collected water samples (runoff and leachate) and from each soil segment using an appropriate solvent (e.g., methanol/water mixture).
 - Analyze the extracts using HPLC to quantify the concentration of **Mancozeb** and ETU. If using ¹⁴C-**Mancozeb**, analyze samples using a liquid scintillation counter.
- Data Calculation: Calculate the mass balance of the applied **Mancozeb**, determining the percentage recovered in runoff, leachate, and retained in each soil segment.

Protocol 2: Field Plot Study for Evaluating Vegetative Filter Strip (VFS) Efficacy

Objective: To determine the effectiveness of a VFS in reducing **Mancozeb** and ETU concentrations in surface runoff under real-world field conditions.

Materials:

- Established field plots with a defined slope, including a control plot (no VFS) and a treatment plot (with a VFS of specified width, e.g., 10 meters).

- Runoff collection systems (e.g., H-flumes with automated water samplers) at the downslope edge of each plot.
- Commercial **Mancozeb** formulation.
- Calibrated field sprayer.
- Weather monitoring station (to record rainfall, temperature).
- Sample collection bottles, coolers for transport.
- Analytical laboratory for pesticide residue analysis (LC-MS/MS).

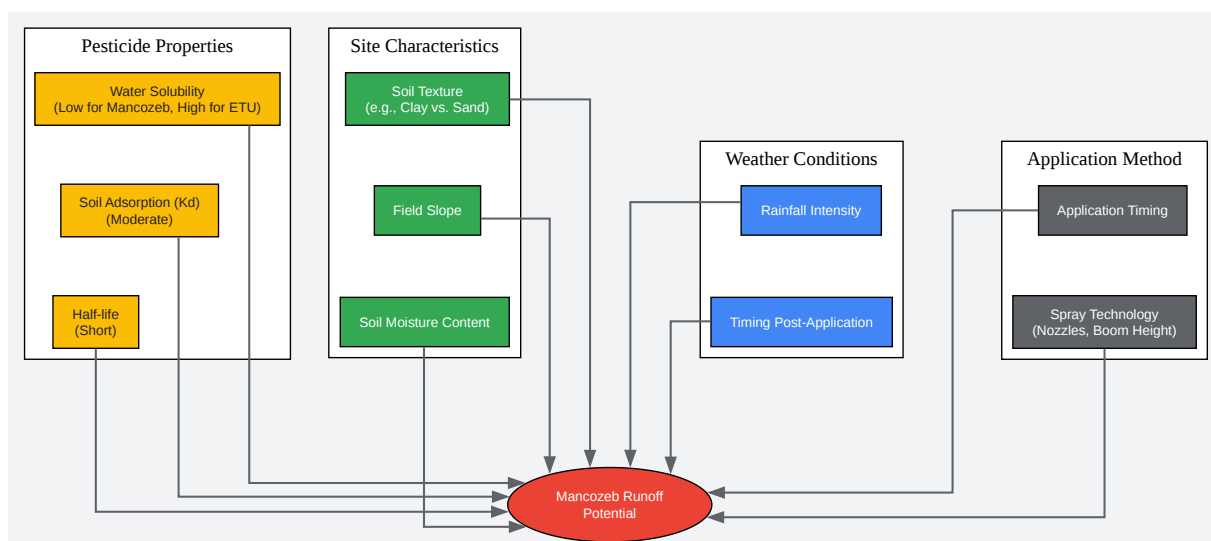
Methodology:

- **Site Establishment:** Select a site with a uniform slope. Establish multiple replicated plots (e.g., 20 m long x 5 m wide). Install runoff collectors at the base of each plot. For treatment plots, establish a dense perennial grass VFS at the downslope end, between the treated area and the collector.
- **Mancozeb Application:** Apply **Mancozeb** to all plots (except for a true untreated control) at the maximum labeled rate using a calibrated sprayer. Record application details, including rate, volume, and weather conditions.
- **Runoff Event Monitoring:** Monitor plots for natural rainfall events. The automated water samplers should be programmed to collect flow-proportional composite samples or discrete time-based samples throughout the duration of each runoff event.
- **Sample Collection and Handling:** Following a runoff event, retrieve the collected water samples. Measure the total volume of runoff from each plot. Preserve samples according to analytical lab requirements (e.g., refrigeration at 4°C) and transport for analysis.
- **Soil Sampling:** Collect soil samples from the treated area and within the VFS before and after runoff events to assess pesticide persistence and distribution.
- **Sample Analysis:** Analyze water and soil samples for **Mancozeb** and ETU concentrations using a validated analytical method (e.g., LC-MS/MS).

- Data Analysis:
 - Calculate the total mass loss (load) of **Mancozeb** and ETU from each plot by multiplying the concentration in the runoff by the total runoff volume.
 - Determine the VFS trapping efficiency by comparing the pesticide load from the VFS-treated plots to the load from the control plots without a VFS.
 - Statistically analyze the data to determine if the reduction is significant.

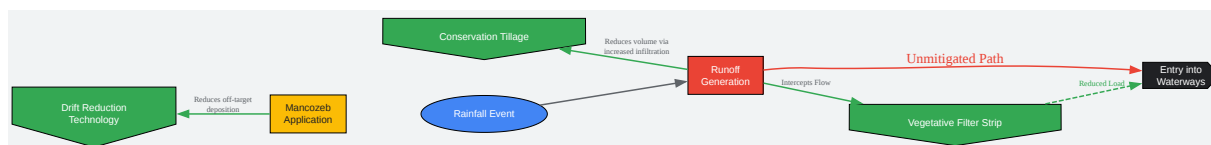
Visualizations

The following diagrams illustrate the key relationships and workflows associated with **Mancozeb** runoff and its mitigation.



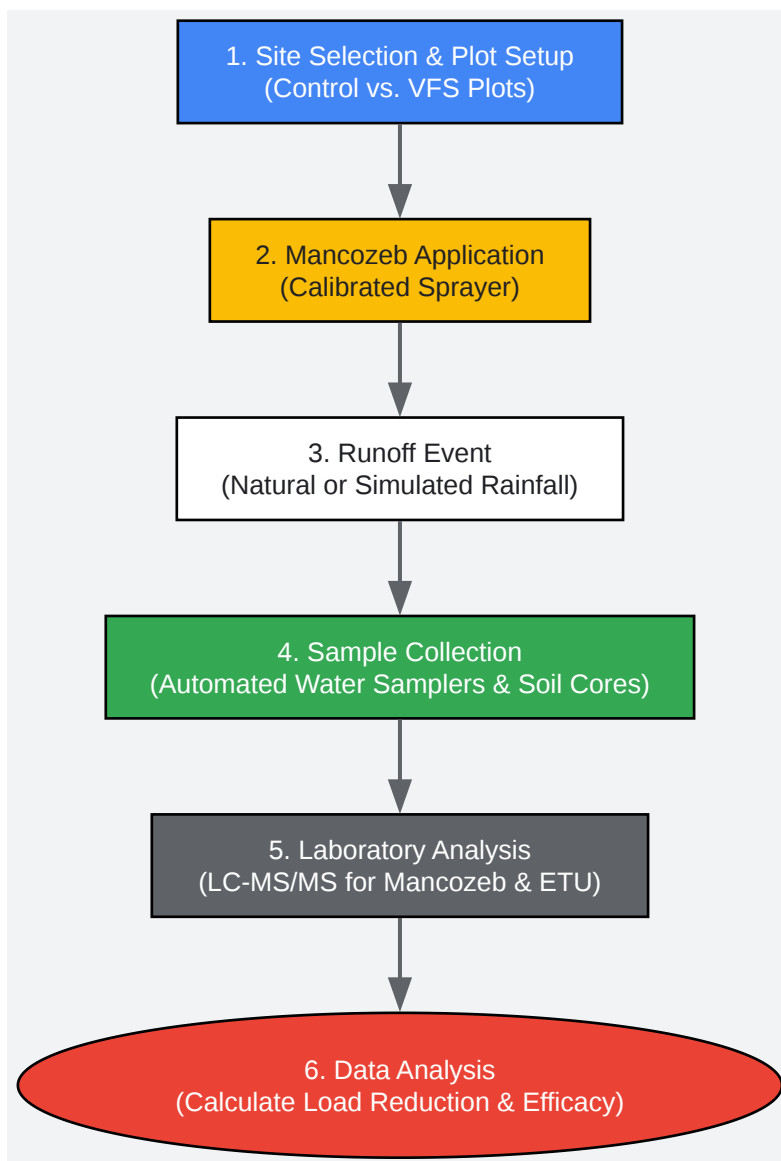
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Caption: Factors influencing the potential for **Mancozeb** environmental runoff.



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Caption: Interruption of the runoff pathway by Best Management Practices (BMPs).



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Caption: Experimental workflow for a field study evaluating VFS efficacy.

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